

Application Note and Protocol: Preparation of Fostemsavir Tris Stock Solutions

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Compound of Interest

Compound Name: *Fostemsavir Tris*

Cat. No.: *B3030095*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Fostemsavir Tris (also known as BMS-663068 Tris) is the phosphonooxymethyl prodrug of BMS-626529, an attachment inhibitor that targets the HIV-1 gp120 protein.^{[1][2]} By binding to gp120, it prevents the initial interaction of the virus with CD4+ T cells, a critical step in the viral lifecycle.^{[1][2]} Accurate and consistent preparation of **Fostemsavir Tris** stock solutions is crucial for reliable results in in vitro and in vivo research settings. This document provides a detailed protocol for the preparation, storage, and handling of **Fostemsavir Tris** stock solutions.

Physicochemical Properties and Solubility

Proper solvent selection is critical for preparing stable and effective stock solutions.

Fostemsavir Tris exhibits varying solubility in common laboratory solvents. All quantitative data is summarized in the table below for easy reference.

Table 1: Physicochemical and Solubility Data for **Fostemsavir Tris**

Property	Value	Citations
CAS Number	864953-39-9	[1][3]
Molecular Formula	C ₂₉ H ₃₇ N ₈ O ₁₁ P	[4]
Molecular Weight	704.62 g/mol	[2][4]
Solubility in DMSO	≥100 mg/mL (≥141.91 mM)	[1]
125 mg/mL (177.40 mM)	[3][4]	
Solubility in Water	100 mg/mL (141.92 mM)	[3][4]
Solubility in Ethanol	Insoluble	[1]
Appearance	Crystalline solid/powder	[1][4]

Note: The use of fresh, anhydrous DMSO is highly recommended as hygroscopic (moisture-absorbing) DMSO can significantly reduce the solubility of **Fostemsavir Tris**. [1][3] For both DMSO and water, sonication or gentle heating (to 37°C) may be required to achieve complete dissolution. [2][3][4]

Safety and Handling Precautions

Before handling the compound, review the Safety Data Sheet (SDS). **Fostemsavir Tris** may cause an allergic skin reaction and is suspected of damaging fertility or the unborn child. [5] It may also cause damage to organs through prolonged or repeated exposure. [5]

- Personal Protective Equipment (PPE): Always wear protective gloves, a lab coat, and safety glasses. [5]
- Ventilation: Use the compound in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust or aerosols. [5]
- Contact: Avoid contact with skin and eyes. In case of contact, flush the affected area immediately with plenty of water. [5]
- Spills: Absorb spills with an inert material and dispose of it according to local regulations. [5]

Experimental Protocol: Preparation of a 100 mM DMSO Stock Solution

This protocol describes the preparation of a 100 mM stock solution in DMSO, a common solvent for this compound.

Materials:

- **Fostemsavir Tris** powder (CAS: 864953-39-9)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Optional: Water bath or sonicator

Procedure:

- Pre-calculation: Determine the required mass of **Fostemsavir Tris** using the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$ Example for 1 mL of 100 mM stock: $\text{Mass (mg)} = 100 \text{ mM} \times 1 \text{ mL} \times 704.62 \text{ g/mol} / 1000 = 70.46 \text{ mg}$
- Weighing: Carefully weigh the calculated amount of **Fostemsavir Tris** powder using an analytical balance in a fume hood.
- Dissolution:
 - Add the weighed powder to an appropriately sized sterile tube.
 - Add the calculated volume of anhydrous DMSO.

- Cap the tube tightly and vortex thoroughly for 2-3 minutes to dissolve the compound.
- Aiding Dissolution (if necessary): If the compound does not fully dissolve, you can:
 - Gently warm the solution in a 37°C water bath for 5-10 minutes.
 - Place the tube in an ultrasonic bath for a few minutes.[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile cryovials.[\[1\]](#)[\[2\]](#)
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Storage and Stability

Proper storage is essential to maintain the integrity of **Fostemsavir Tris**.

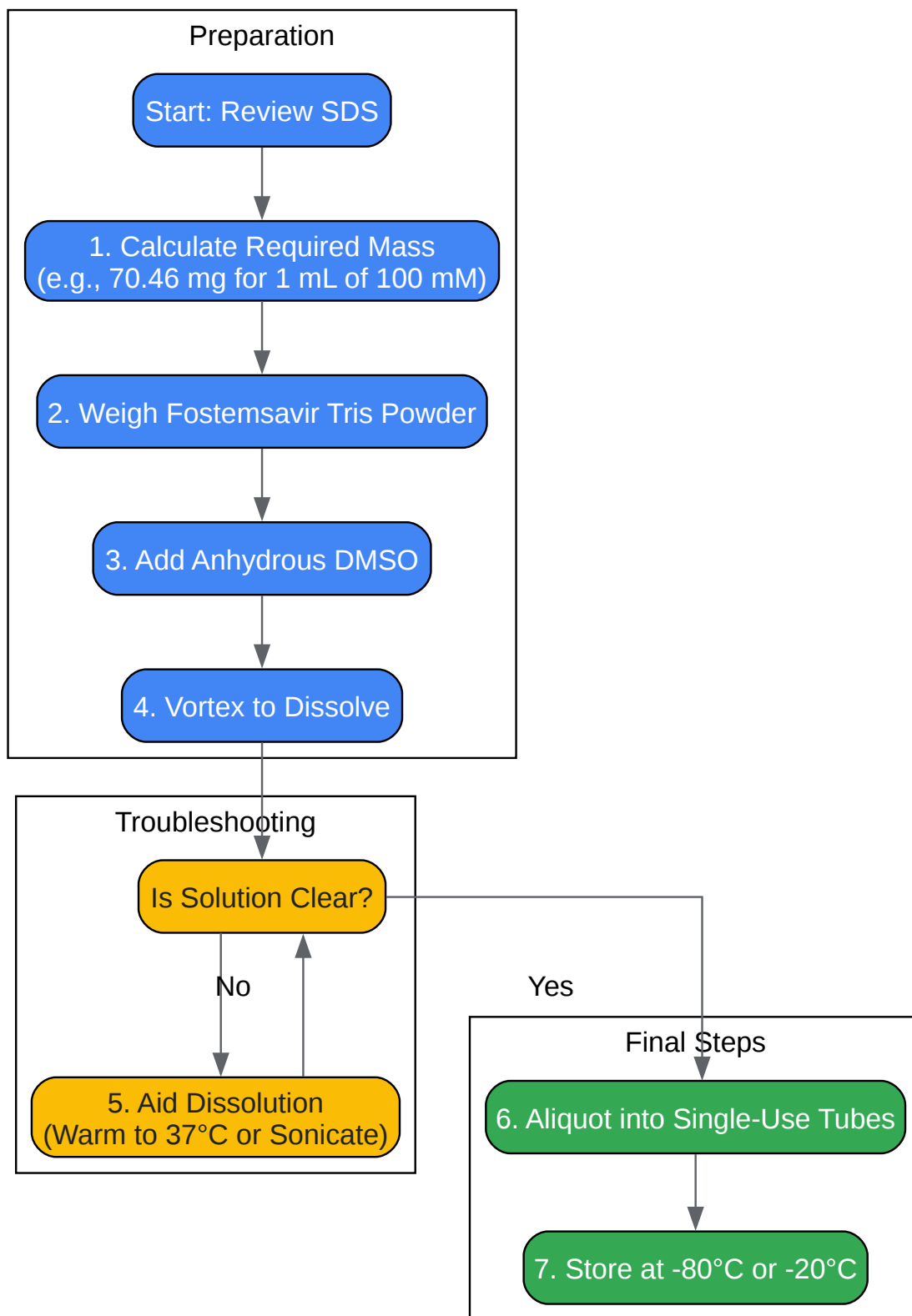
Table 2: Storage Conditions and Stability

Form	Storage Temperature	Stability Period	Citations
Solid Powder	-20°C	Up to 3 years	[1] [4]
In Solvent	-80°C	Up to 1 year	[1] [4]
-80°C	Up to 6 months	[3]	
-20°C	Up to 1 month	[1] [2] [3]	

Note: Always store solutions sealed and protected from moisture.[\[3\]](#)[\[5\]](#) For aqueous solutions, it is recommended to sterilize by filtering through a 0.22 µm filter before use.[\[3\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **Fostemsavir Tris** stock solution.



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Caption: Workflow for **Fostemsavir Tris** Stock Solution Preparation.

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